

Part 1: Frequently Asked Questions (FAQs) - Foundational Knowledge

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Compound of Interest

Compound Name: Avibactam sodium, (+)-

CAS No.: 1383814-68-3

Cat. No.: B1437214

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This section addresses the fundamental questions researchers frequently encounter regarding residual solvents in pharmaceutical manufacturing.

Q1: What are residual solvents and why are they a critical quality attribute for Avibactam sodium?

Residual solvents are organic volatile chemicals used or produced during the synthesis of a drug substance or in the preparation of a drug product.[1][2] In the context of Avibactam sodium, they are not completely removed by practical manufacturing techniques.[3] Their control is critical for several reasons:

- **Patient Safety:** Many solvents are toxic and can pose significant health risks to patients, even at trace levels.[4] Regulatory bodies establish strict limits based on toxicological data to ensure patient safety.[5][6]
- **Product Quality & Stability:** The presence of residual solvents can impact the physicochemical properties of the Avibactam sodium API. They can affect crystallinity, dissolution rate, stability, and even the appearance of the final product.[5]
- **Efficacy:** By altering the API's physical properties, residual solvents can influence its bioavailability and, consequently, its therapeutic effectiveness.[5]

Q2: Which regulatory guidelines govern the control of residual solvents?

The primary international guideline is the ICH Q3C (R8) Impurities: Guideline for Residual Solvents.^[2] This guideline, adopted by major regulatory agencies like the FDA and EMA, provides a framework for setting acceptable limits for residual solvents in pharmaceuticals.^{[7][8]} The United States Pharmacopeia (USP) General Chapter <467> is closely harmonized with the ICH Q3C guidelines and is the standard method used worldwide for quality control.^{[9][10][11]}

Q3: How are solvents classified according to ICH Q3C?

The ICH Q3C guideline categorizes residual solvents into three classes based on their risk to human health:^{[1][2][9]}

Solvent Class	Description & Risk to Human Health	Examples	General Control Strategy
Class 1	Solvents to be avoided. They are known or strongly suspected human carcinogens and environmental hazards.[2][9]	Benzene, Carbon tetrachloride, 1,2-Dichloroethane	Use of these solvents should be avoided. If their use is unavoidable to produce a drug with a significant therapeutic advantage, then their levels must be strictly limited and justified. [12]
Class 2	Solvents to be limited. They are non-genotoxic animal carcinogens or are suspected of other significant but reversible toxicities.[2] [13]	Acetonitrile, Dichloromethane, Toluene, Methanol	These solvents should be limited in drug products. Limits are calculated based on the Permitted Daily Exposure (PDE) in mg/day.[13]
Class 3	Solvents with low toxic potential. No health-based exposure limit is needed at levels normally accepted in good manufacturing practices.	Acetone, Ethanol, Isopropyl Alcohol, Ethyl Acetate	These solvents have a PDE of 50 mg or more per day. A general limit of 5000 ppm (0.5%) is acceptable without justification. [13][14] If higher levels are present, they must be justified.

Part 2: Avibactam Sodium - Specific Challenges & Solutions

This section focuses on the practical application of residual solvent control specifically for Avibactam sodium API.

Q4: What are the potential residual solvents in Avibactam sodium and their limits?

The potential residual solvents are directly linked to the synthetic route employed. A review of various patented synthesis methods reveals a common set of solvents used in reaction, purification, and crystallization steps.[15][16][17][18] A recent study developed a validated method for the simultaneous determination of 12 potential residual solvents in Avibactam sodium API.[19]

Below is a summary of these potential solvents and their corresponding ICH Q3C limits.

Solvent Name	ICH Class	Concentration Limit (ppm)	Permitted Daily Exposure (PDE) (mg/day)	Potential Role in Synthesis
Toluene	2	890	8.9	Reaction solvent. [16]
Dichloromethane (DCM)	2	600	6.0	Extraction and reaction solvent. [17][18][19]
Acetonitrile (ACN)	2	410	4.1	Reaction and crystallization solvent.[16][19]
Methanol (MET)	2	3000	30.0	Reaction, crystallization, and cleaning solvent.[16][19][20]
Tetrahydrofuran (THF)	2	720	7.2	Reaction solvent. [16][19]
Methyl tert-butyl ether (MTBE)	2	5000	50.0	Extraction and crystallization solvent.[19][20]
Ethanol (ET)	3	5000	50.0	Reaction, crystallization, and cleaning solvent.[15][16][17][19][21]
Acetone (ACE)	3	5000	50.0	Reaction and crystallization solvent.[16][19][20]
Isopropanol (IPA)	3	5000	50.0	Reaction and crystallization

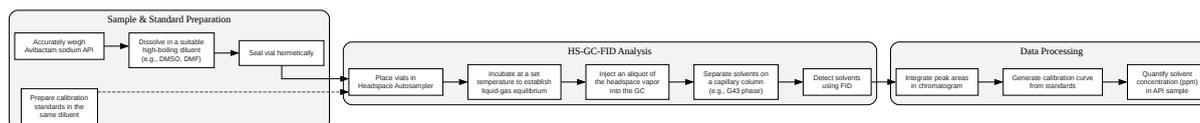
				solvent.[16][19] [20][21]
Ethyl Acetate (EA)	3	5000	50.0	Extraction and crystallization solvent.[16][19] [20]
tert-Butanol (tBA)	2	3500	35.0	Reaction solvent. [19][22]
Butyl Acetate (BuOAc)	3	5000	50.0	Extraction solvent.[19]

Note: The limits are based on the ICH Q3C (R8) guidelines.[2][7] It is imperative to consult the latest version of the guidelines for the most current information.

Q5: How can I develop a reliable analytical method for these solvents in Avibactam sodium?

The industry-standard and regulatory-accepted method for residual solvent testing is Static Headspace Gas Chromatography (HS-GC), typically with a Flame Ionization Detector (FID).[3][5][23][24] This technique is preferred because it is robust, sensitive, and minimizes matrix effects by only introducing the volatile analytes into the GC system, leaving the non-volatile API in the sample vial.[25]

Below is a workflow diagram illustrating the HS-GC analytical process.



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Caption: Workflow for Residual Solvent Analysis by HS-GC-FID.

Experimental Protocol: HS-GC-FID Method for Residual Solvents in Avibactam Sodium

This protocol is based on established and validated methodologies for Avibactam sodium.[19]

1. Instrumentation:

- Gas Chromatograph with FID and a Headspace Autosampler.
- Capillary Column: DB-624 (or equivalent USP G43 phase), 30 m x 0.32 mm ID, 1.8 μ m film thickness.[9][26]

2. Reagents and Materials:

- Diluent: N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO), headspace grade.
- Reference Standards: Certified standards for all potential solvents.
- Avibactam sodium API sample.
- Headspace Vials: 20 mL with PTFE/silicone septa.

3. Chromatographic Conditions:

- Carrier Gas: Helium or Nitrogen, constant flow at ~2.0 mL/min.
- Injector Temperature: 220 °C.
- Split Ratio: 5:1.
- Oven Temperature Program:
 - Initial: 40 °C, hold for 5 minutes.
 - Ramp 1: 10 °C/min to 180 °C.
 - Hold: 5 minutes.
- Detector Temperature (FID): 250 °C.

4. Headspace Parameters:

- Vial Equilibration Temperature: 80 °C.
- Vial Equilibration Time: 30 minutes.
- Injection Volume: 1.0 mL of headspace vapor.

5. Standard Preparation:

- Prepare a stock standard solution containing all target solvents in the diluent.
- Create a series of calibration standards by diluting the stock solution to cover a range from below the limit of quantification (LOQ) to above the specified limit for each solvent.

6. Sample Preparation:

- Accurately weigh approximately 100 mg of Avibactam sodium API into a 20 mL headspace vial.
- Add 5.0 mL of diluent.

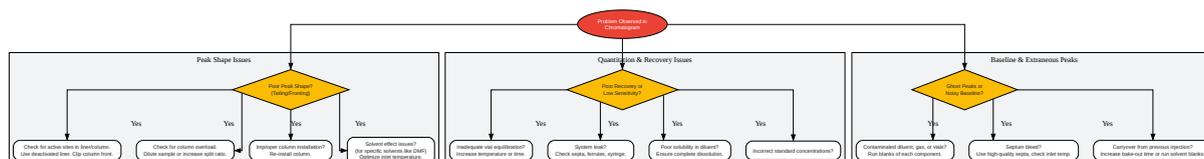
- Seal the vial immediately and vortex to dissolve.

7. Analysis and Calculation:

- Run the standard solutions to establish a calibration curve for each solvent.
- Analyze the sample preparations.
- Identify solvents based on retention time and quantify using the calibration curve. The concentration (ppm) is calculated by the chromatography data system.

Part 3: Troubleshooting Guide

Even with a robust method, issues can arise. This section provides a logical approach to troubleshooting common problems in the HS-GC analysis of residual solvents.



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